

Troubleshooting artifacts in ^{177}Lu -PSMA-617 SPECT-CT imaging

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lutetate tezuvoide tetraxetan

Cat. No.: B15550872

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Technical Support Center: ^{177}Lu -PSMA-617 SPECT-CT Imaging

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with ^{177}Lu -PSMA-617 SPECT-CT imaging.

Frequently Asked Questions (FAQs)

Q1: What are the most common sources of artifacts in ^{177}Lu -PSMA-617 SPECT-CT imaging?

A1: Artifacts in ^{177}Lu -PSMA-617 SPECT-CT imaging can arise from three primary sources: patient-related factors, scanner hardware (instrumentation), and data processing errors. Patient-related issues often include movement during the scan and physiological uptake of the radiopharmaceutical in non-target tissues. Instrumentation artifacts can result from detector malfunctions, while processing artifacts may be introduced during image reconstruction, scatter correction, or attenuation correction.

Q2: How can patient motion affect the quality of SPECT-CT images?

A2: Patient motion during the long acquisition times of SPECT imaging can cause blurring of anatomical structures and misalignment between the SPECT and CT data. This misalignment can lead to inaccurate attenuation correction, resulting in artifacts and quantification errors. It is

crucial to ensure the patient is comfortable and well-instructed to remain still throughout the imaging procedure to minimize motion artifacts.

Q3: Is ^{177}Lu -PSMA-617 uptake specific only to prostate cancer cells?

A3: While ^{177}Lu -PSMA-617 shows high specificity for prostate-specific membrane antigen (PSMA), which is overexpressed on prostate cancer cells, physiological uptake is also observed in several normal organs. These include the salivary glands, lacrimal glands, kidneys, and small intestine.^[1] It is essential to be aware of this normal biodistribution to avoid misinterpreting physiological uptake as metastatic disease.

Q4: What is the purpose of CT-based attenuation correction in SPECT-CT imaging?

A4: The CT scan in a SPECT-CT study is used to create an attenuation map of the patient's body. This map is then used to correct the SPECT data for the attenuation of photons within the patient's tissues. Accurate attenuation correction is critical for obtaining quantitatively accurate images and avoiding artifacts that can obscure or mimic pathology.

Q5: How often should quality assurance be performed on a SPECT-CT scanner?

A5: Regular quality assurance (QA) is essential to ensure the optimal performance of a SPECT-CT scanner. QA protocols should be performed according to the manufacturer's recommendations and established guidelines, such as those from the European Association of Nuclear Medicine (EANM) and the Society of Nuclear Medicine and Molecular Imaging (SNMMI).^{[2][3][4]} Daily, monthly, and annual QA checks should be conducted to assess parameters like detector uniformity, energy resolution, spatial resolution, and SPECT/CT image registration.

Troubleshooting Guides

Patient-Related Artifacts

Issue: Motion Artifacts

- Question: My SPECT images appear blurry, and there are misalignments between the SPECT and CT data. What could be the cause and how can I fix it?
- Answer: This is likely due to patient motion during the scan.

- Appearance: Blurring of structures, "saw-tooth" appearance of organ edges, and misalignment between the emission (SPECT) and transmission (CT) images.
- Cause: Voluntary or involuntary patient movement during the relatively long SPECT acquisition.
- Solution:
 - Prevention: Ensure the patient is comfortable and use immobilization devices if necessary. Clearly explain the importance of remaining still.
 - Correction: Some imaging software includes motion correction algorithms that can retrospectively correct for minor movements. If motion is severe, the acquisition may need to be repeated.

Instrumentation-Related Artifacts

Issue: Ring Artifacts

- Question: I am observing circular or ring-shaped patterns on my reconstructed SPECT images. What is causing this?
- Answer: These are likely ring artifacts, which are a common issue in SPECT imaging.
 - Appearance: Concentric rings, which can be either "hot" (increased counts) or "cold" (decreased counts), superimposed on the transverse SPECT images.
 - Cause: Non-uniformity in the response of one or more of the gamma camera's detectors. This can be due to a malfunctioning photomultiplier tube (PMT) or incorrect flood field correction.
 - Solution:
 - Diagnosis: Review the daily quality control (QC) flood images for any non-uniformities.
 - Correction: Perform a new high-count flood correction acquisition. If the artifact persists, it may indicate a detector hardware problem that requires servicing by a qualified engineer.

Processing-Related Artifacts

Issue: Attenuation Correction Artifacts

- Question: I'm seeing areas of artificially high or low uptake that don't correspond to the expected biodistribution. Could this be an attenuation correction issue?
- Answer: Yes, incorrect attenuation correction is a common source of artifacts in SPECT-CT.
 - Appearance: Falsely increased or decreased tracer uptake, often at the interface of tissues with different densities (e.g., soft tissue and lung, or near metallic implants).
 - Cause:
 - Misalignment between the SPECT and CT data due to patient motion.
 - Presence of high-density objects (e.g., metallic implants) that cause streaking artifacts on the CT image, leading to an inaccurate attenuation map.
 - Truncation of the CT field of view, where parts of the patient's body are not included in the CT scan.
 - Solution:
 - SPECT/CT Misalignment: Re-register the SPECT and CT images if possible using the imaging software. In the future, emphasize to the patient the importance of not moving between the SPECT and CT acquisitions.
 - Metal Artifacts: Utilize metal artifact reduction (MAR) algorithms during CT reconstruction if available.
 - Truncation Artifacts: Ensure the CT scan field of view is large enough to encompass the entire patient cross-section. Some reconstruction software has algorithms to correct for truncation artifacts.

Data Presentation

Parameter	Recommended Value/Setting	Reference
Radiopharmaceutical	^{177}Lu -PSMA-617 or ^{177}Lu -PSMA I&T	[2]
Administered Activity	3.7–9.3 GBq per cycle	[2]
Collimator	Medium Energy General Purpose (MEGP)	[2]
Energy Window	Centered at 208 keV	[2]
Imaging Timepoints	Planar and SPECT/CT at 4, 24, 48, and 120 hours post-injection for dosimetry	[2]

Artifact Type	Common Cause	Quantitative Impact
Motion Artifact	Patient movement	Can lead to >10% error in quantification
Incorrect Scatter Correction	Use of inappropriate energy windows	Can overestimate or underestimate activity by 5-20%
Incorrect Attenuation Correction	SPECT/CT misregistration, metal artifacts, CT truncation	Can cause >20% error in activity quantification in affected regions

Experimental Protocols

Quality Assurance: SPECT-CT System Performance

Objective: To ensure the SPECT-CT system is performing optimally for quantitative ^{177}Lu -PSMA-617 imaging. This protocol is based on EANM guidelines.[2][3][4]

1. Daily Quality Control:

- Intrinsic Uniformity: Using a point source of ^{99m}Tc or ^{57}Co , acquire a high-count flood image to assess for any detector non-uniformities.
- Energy Peaking: Verify that the energy window is correctly centered on the photopeak of ^{177}Lu (208 keV).

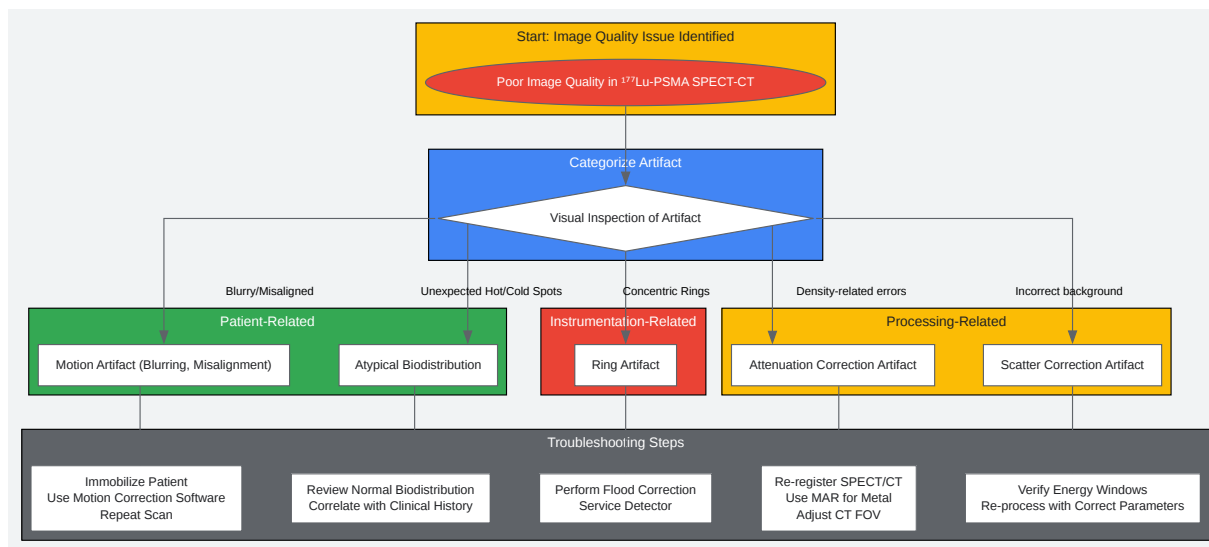
2. Monthly Quality Control:

- Center of Rotation (COR): Acquire a series of projections of a point source and analyze the data to ensure the mechanical and electronic matrices are correctly aligned. An incorrect COR will lead to a loss of spatial resolution in the reconstructed images.
- SPECT/CT Registration: Using a phantom containing sources visible in both SPECT and CT, verify the spatial alignment between the two modalities. Misalignment will cause errors in attenuation correction.

3. Annual Quality Control:

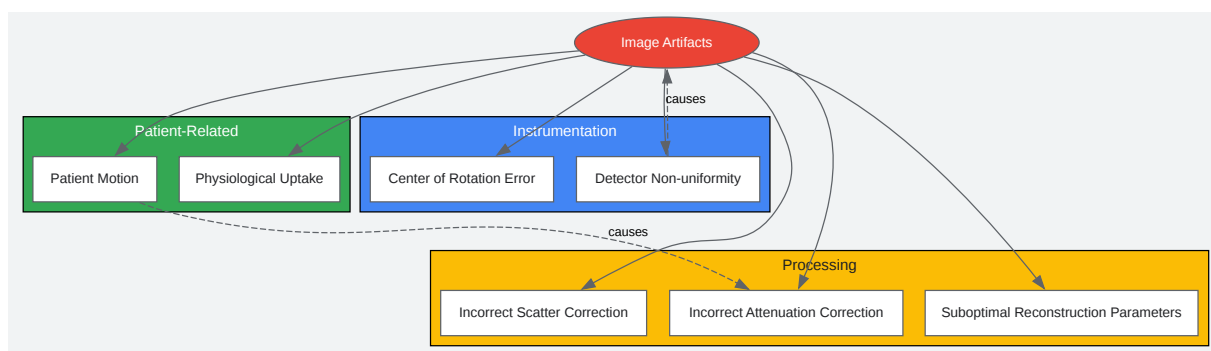
- System Sensitivity: Measure the system's sensitivity using a source of known activity.
- Spatial Resolution: Using a line source or a bar phantom, measure the system's spatial resolution.
- Quantitative Accuracy: Image a phantom with known activity concentrations in various sized inserts (spheres) to assess the accuracy of the quantitative reconstruction and correction methods.

Mandatory Visualization



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Caption: A logical workflow for troubleshooting common artifacts in ^{177}Lu -PSMA-617 SPECT-CT imaging.



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Caption: A diagram illustrating the relationships between different causes of artifacts in SPECT-CT imaging.

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- To cite this document: BenchChem. [Troubleshooting artifacts in ^{177}Lu -PSMA-617 SPECT-CT imaging]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15550872#troubleshooting-artifacts-in-lu-psma-617-spect-ct-imaging>]

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